

# what is Laurylamidopropyldimethylamine oxide

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## Compound of Interest

Compound Name: LAPAO

Cat. No.: B15601619

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An In-depth Technical Guide to Laurylamidopropyl Dimethylamine Oxide

## Abstract

Laurylamidopropyl dimethylamine oxide (LAPDMO), CAS No. 61792-31-2, is a mild, amphoteric surfactant widely utilized in personal care, household, and industrial cleaning formulations.<sup>[1]</sup> It is valued for its excellent foaming, conditioning, and emulsifying properties, as well as its ability to enhance the performance of other surfactants.<sup>[1]</sup> This document provides a comprehensive technical overview of LAPDMO, including its chemical and physical properties, synthesis, mechanisms of action, applications, and safety data, tailored for researchers, scientists, and formulation professionals.

## Chemical and Physical Properties

Laurylamidopropyl dimethylamine oxide, also known as **LAPAO**, is characterized as a versatile surfactant that can act as a cationic or anionic agent depending on the pH of the solution.<sup>[2]</sup> It is known for its mildness on skin and hair, making it a suitable ingredient for gentle cleansing products.<sup>[1][2]</sup>

Table 1: Chemical Identifiers and Properties of Laurylamidopropyl Dimethylamine Oxide

Property	Value
CAS Number	61792-31-2[2]
EC Number	263-218-7[3]
Molecular Formula	C <sub>17</sub> H <sub>36</sub> N <sub>2</sub> O <sub>2</sub> [2]
Synonyms	LAPAO, (3-Lauramidopropyl)dimethylamine oxide, N-[3-(Dimethylamino)propyl]dodecanamide N-oxide[2]
Appearance	Liquid[1]
Melting Point	119-122°C[4]

Table 2: Typical Specifications

Parameter	Standard
Active Matter (%)	≥ 30%[1]
pH (1% Aqueous Solution)	6.0 – 8.0[1]
Specific Gravity (25°C)	0.97 – 1.02[1]
Viscosity (mPa·s)	20 – 50[1]
Flash Point	≥ 100°C (closed cup)[1]
Free Amine (%)	≤ 1.0%[1]
Free Fatty Acid (%)	≤ 1.5%[1]

## Synthesis and Manufacturing

The synthesis of Laurylamidopropyl dimethylamine oxide is typically achieved through a two-step process involving the reaction of lauric acid or laurylamine with dimethylamine, followed by oxidation.

## Experimental Protocol: General Synthesis Method

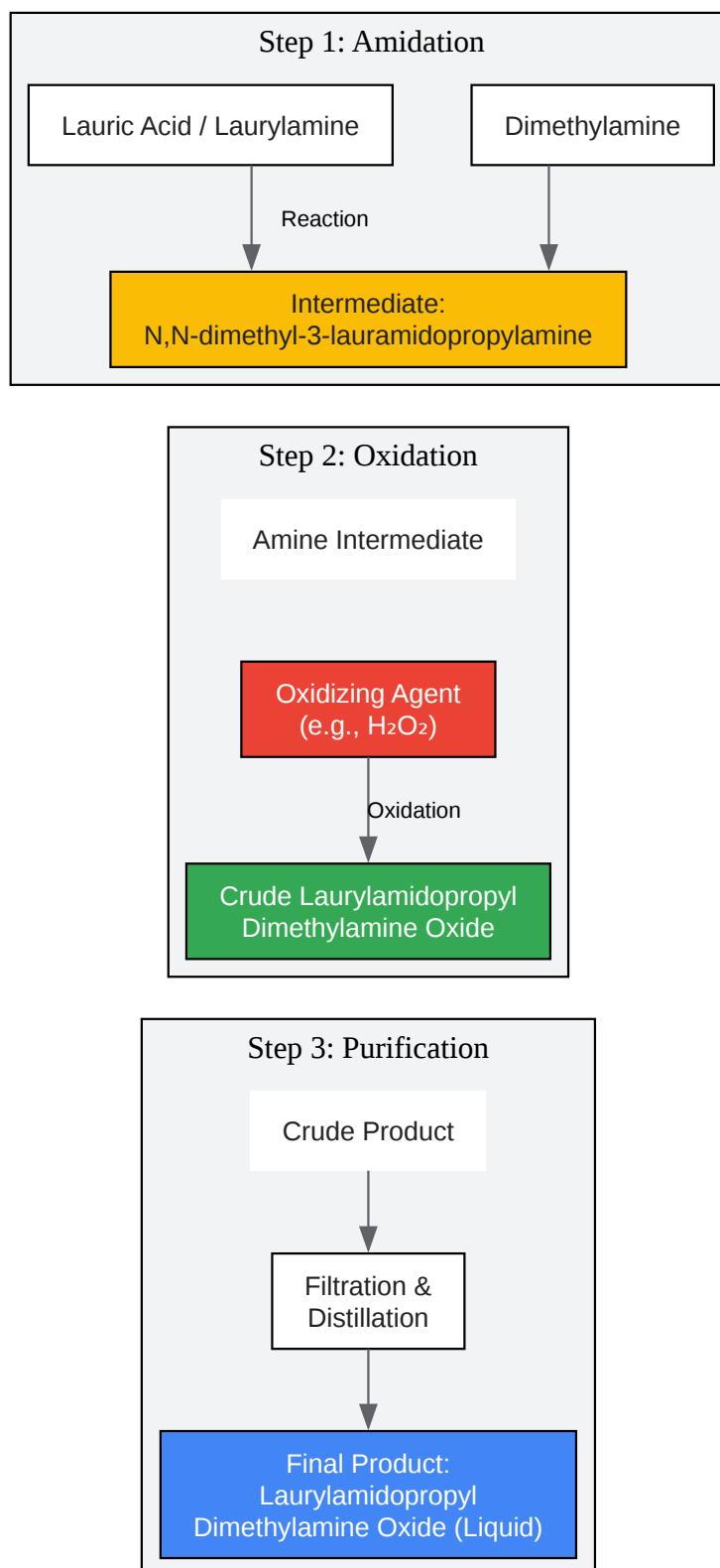
Objective: To synthesize Laurylamidopropyl dimethylamine oxide.

### Materials:

- Lauric acid or Laurylamine
- Dimethylamine
- Oxidizing agent (e.g., Hydrogen Peroxide)
- Water

### Methodology:

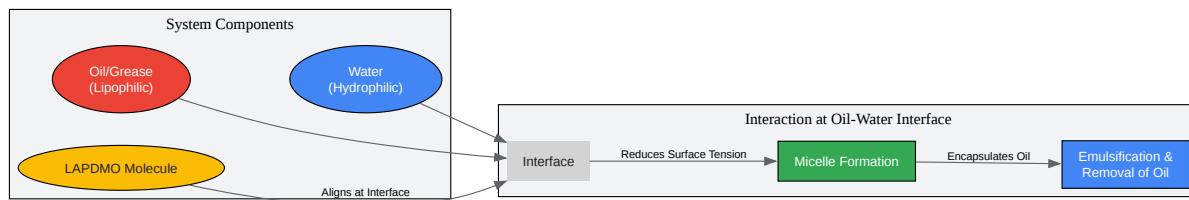
- Amidation Reaction: Lauric acid or laurylamine is reacted with dimethylamine in an aqueous solution. This reaction forms the intermediate N,N-dimethyl-3-lauramidopropylamine.
- Oxidation: The resulting tertiary amine intermediate is then oxidized to form Laurylamidopropyl dimethylamine oxide. This is commonly achieved using an oxidizing agent like hydrogen peroxide.<sup>[5]</sup>
- Purification: The final reaction mixture undergoes purification steps, such as filtration and distillation, to remove unreacted starting materials, byproducts, and other impurities.<sup>[1]</sup> The result is the final product in a liquid form.<sup>[1]</sup>

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Caption: General synthesis pathway for Laurylamidopropyl Dimethylamine Oxide.

## Mechanism of Action as a Surfactant

LAPDMO is an amphoteric surfactant, meaning its charge is dependent on the pH of the solution.<sup>[2]</sup> In acidic conditions, it is cationic, while in neutral or alkaline media, it behaves as a non-ionic surfactant.<sup>[6]</sup> This zwitterionic nature is key to its function. The molecule has a long, oil-soluble (lipophilic) hydrocarbon tail and a water-soluble (hydrophilic) polar head group. This structure allows it to position itself at the interface between oil and water, reducing surface tension and enabling the emulsification and removal of dirt and oils.



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Caption: Logical workflow of LAPDMO's surfactant action.

## Applications and Formulations

LAPDMO is a multifunctional ingredient used across various sectors due to its compatibility with other surfactants and its performance-enhancing characteristics.<sup>[2]</sup> It is primarily used as a foam booster, viscosity builder, emulsifier, and conditioning agent.<sup>[1][7]</sup>

Table 3: Recommended Dosage of Laurylamidopropyl Dimethylamine Oxide in Various Applications<sup>[1]</sup>

Application	Recommended Dosage (%)	Primary Function(s)
<hr/>		
Personal Care		
Shampoos	2.0 - 4.0	Foam enhancement, cleansing, mild conditioning
Body Washes & Shower Gels	1.0 - 3.0	Rich lather production, skin conditioning
Conditioners	1.0 - 2.0	Hair smoothing, static reduction, manageability
Facial Cleansers	0.5 - 2.0	Mild cleansing, moisture barrier preservation
Toothpastes	1.0 - 2.0	Foaming agent, enhances product distribution
<hr/>		
Household & Industrial		
Household Cleaners	0.5 - 1.5	Grease breakdown, foam stability
Dishwashing Liquids	0.5 - 1.5	Stable foam creation, grease lifting
Industrial Cleaners	0.5 - 1.5	Effective removal of oils and contaminants
Car Wash Products	Not specified	Foam stability, dirt and grease removal

## Safety and Toxicology

LAPDMO is classified under the Globally Harmonized System (GHS) with specific hazard statements. Proper handling and personal protective equipment are required.

Table 4: GHS Hazard Classification for Laurylamidopropyl Dimethylamine Oxide

Hazard Class	Category	Hazard Statement
Acute Toxicity (Oral)	4	H302: Harmful if swallowed[3] [8]
Skin Irritation	2	H315: Causes skin irritation[3] [8]
Serious Eye Damage	1	H318: Causes serious eye damage[3][8]
Corrosive to Metals	1	H290: May be corrosive to metals[8]
Acute Aquatic Toxicity	1	H400: Very toxic to aquatic life[8]
Chronic Aquatic Toxicity	3	H412: Harmful to aquatic life with long lasting effects[8]

#### Handling and First Aid:

- **Handling:** Handle in a well-ventilated area.[3] Wear suitable protective clothing, gloves, and eye/face protection.[3] Avoid contact with skin and eyes.[3]
- **Skin Contact:** Take off contaminated clothing immediately. Wash off with soap and plenty of water.[3]
- **Eye Contact:** Rinse immediately with plenty of water for at least 15 minutes.[3] Seek medical attention.[3]
- **Ingestion:** Rinse mouth with water.[3] Get medical help.[3]
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place.[3]

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